

2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate proper disposal procedures

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Compound of Interest

Compound Name:	2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate
Cat. No.:	B098720

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Proper Disposal of 2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate

The safe and compliant disposal of **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate** is essential for ensuring laboratory safety and environmental protection. This compound, an acrylate derivative containing phenol and benzoyl functional groups, is classified as a hazardous substance requiring specialized disposal procedures. Adherence to these guidelines is critical for researchers, scientists, and drug development professionals to minimize risks and maintain regulatory compliance.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is imperative to work in a well-ventilated area, preferably within a chemical fume hood. All personnel must wear appropriate Personal Protective Equipment (PPE) to prevent exposure.

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles with side shields or a face shield.[[1](#)]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[[1](#)]
- Body Protection: A lab coat, apron, or coveralls to prevent skin contact.[[2](#)]

- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved N95 respirator or higher.[\[3\]](#)

Hazard and Disposal Summary

The following table summarizes the key hazard and disposal information for **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate**.

Parameter	Information	Reference
Chemical Name	2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate	[1]
CAS Number	16432-81-8	[1]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Primary Disposal Route	Collection as hazardous waste for incineration at a licensed facility.	[1] [4]
Prohibited Disposal	Do NOT dispose of down the drain or in regular solid waste.	[5] [6] [7]
Spill Cleanup Material	Inert, non-combustible absorbent material (e.g., vermiculite, dry sand, earth).	[4] [5]

Disposal Protocol

This protocol provides a step-by-step methodology for the safe handling and disposal of waste containing **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate**.

Step 1: Waste Segregation and Container Preparation

- Identify Waste Type: Determine if the waste is pure, unused solid; contaminated solid debris; or a liquid solution.

- Select Container: Choose a chemically compatible, leak-proof container with a secure, tight-fitting lid. For liquid waste, glass bottles are often suitable. For solid waste, use a labeled, leak-tight container.[4]
- Label Container: Affix a "Hazardous Waste" label to the container. Clearly write the full chemical name, "**2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate**," and list all other constituents and their approximate concentrations.

Step 2: Collection of Waste

- Unused or Expired Solid Chemical: Place the original container, if intact, or the chemical itself into the prepared hazardous waste container.
- Contaminated Solid Waste: Collect any items with trace contamination, such as gloves, weighing paper, paper towels, or disposable labware. Place them into a designated solid hazardous waste container.[4]
- Liquid Waste: Carefully pour solutions containing the chemical into the designated liquid hazardous waste container. Use a funnel to prevent spills. Collect all rinsate from cleaning contaminated glassware as hazardous waste.[7]

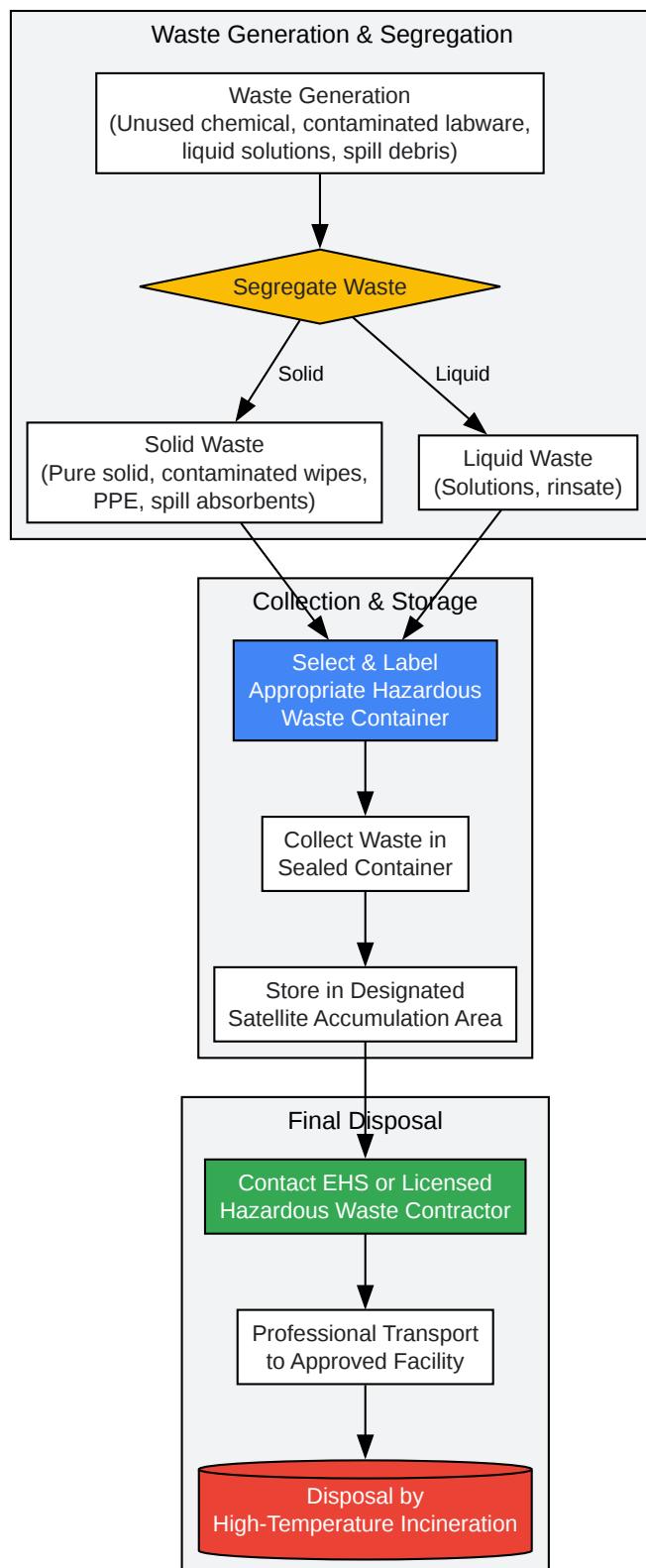
Step 3: Spill Management

- Evacuate and Ventilate: Ensure the area is well-ventilated and restrict access.[5]
- Contain Spill: For liquid spills, cover with a non-combustible absorbent material like vermiculite, sand, or diatomaceous earth. For solid spills, carefully sweep up the material to avoid creating dust.[2]
- Collect Cleanup Debris: Place all contaminated absorbent material and cleaning supplies into the designated solid hazardous waste container.[7]
- Decontaminate Area: Once the bulk material is removed, decontaminate the spill area according to your institution's safety procedures.

Step 4: Storage and Final Disposal

- **Secure Container:** Ensure the hazardous waste container lid is tightly sealed. Store it in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials.^[8]
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the collection of the waste.^[7]
- **Disposal Method:** The approved disposal method for this type of waste is typically high-temperature incineration at a licensed and approved hazardous waste facility.^[4] This ensures the complete destruction of the hazardous compound.

Disposal Workflow

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Caption: Workflow for the proper disposal of **2-(4-Benzoyl-3-hydroxyphenoxy)ethyl acrylate** waste.

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